

Physicochemical properties and chemical structure of N-trans-p-Coumaroyloctopamine.

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Compound of Interest

Compound Name: *N-trans-p-Coumaroyloctopamine*

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N-trans-p-Coumaroyloctopamine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-trans-p-Coumaroyloctopamine, a naturally occurring phenylpropanoid amide found in various plants, including eggplant (*Solanum melongena*), has garnered significant interest in the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the physicochemical properties, chemical structure, and known biological activities of **N-trans-p-Coumaroyloctopamine**. Detailed experimental protocols for its isolation, analysis, and characterization are presented, along with a visualization of its chemical structure and its involvement in the PI3K/AKT/GSK3 β signaling pathway, which is implicated in its anti-hyperglycemic and antioxidant effects.

Physicochemical Properties

A summary of the key physicochemical properties of **N-trans-p-Coumaroyloctopamine** is provided in the table below. This data is essential for its handling, formulation, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₄	[1]
Molecular Weight	299.32 g/mol	[1]
IUPAC Name	(E)-N-[2-hydroxy-2-(4-hydroxyphenyl)ethyl]-3-(4-hydroxyphenyl)prop-2-enamide	[1]
CAS Number	66648-45-1	[1]
Physical Description	Solid	[1]
Melting Point	214 - 215 °C	[1]
SMILES	<chem>C1=CC(=CC=C1/C=C/C(=O)NCC(C2=CC=C(C=C2)O)O)O</chem>	[1]
InChI	InChI=1S/C17H17NO4/c19-14-6-1-12(2-7-14)3-10-17(22)18-11-16(21)13-4-8-15(20)9-5-13/h1-10,16,19-21H,11H2,(H,18,22)/b10-3+	[1]
Solubility	Soluble in DMSO and methanol.	[2]
Storage	Store at -20°C for long-term storage.	[2]

Chemical Structure

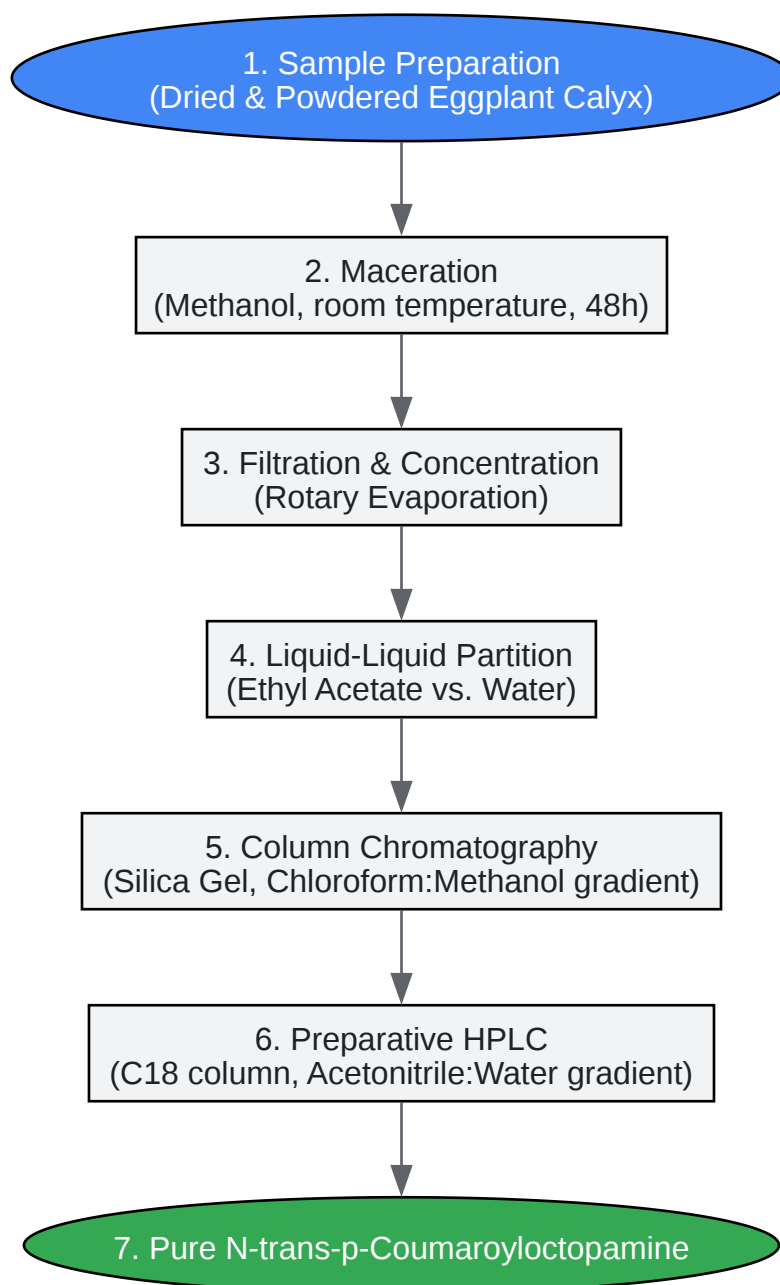
The chemical structure of **N-trans-p-Coumaroyloctopamine** is characterized by a p-coumaroyl group linked to an octopamine moiety via an amide bond. The "trans" designation refers to the stereochemistry of the double bond in the p-coumaroyl group.

Caption: Chemical structure of **N-trans-p-Coumaroyloctopamine**.

Experimental Protocols

Isolation from *Solanum melongena* (Eggplant) Calyx

The following protocol outlines a general procedure for the extraction and isolation of **N-trans-p-Coumaroyloctopamine** from eggplant calyx, based on common phytochemical extraction techniques.



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Caption: Workflow for the isolation of **N-trans-p-Coumaroyloctopamine**.

Methodology:

- **Sample Preparation:** Fresh eggplant calyces are collected, washed, and dried in a shaded area until a constant weight is achieved. The dried calyces are then ground into a fine powder.
- **Extraction:** The powdered plant material is macerated with methanol (e.g., 1:10 w/v) at room temperature for 48 hours with occasional shaking.
- **Filtration and Concentration:** The extract is filtered through Whatman No. 1 filter paper. The filtrate is then concentrated under reduced pressure using a rotary evaporator at a temperature not exceeding 45°C to obtain a crude methanolic extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate. The ethyl acetate fraction, which is expected to contain the compound of interest, is collected and concentrated.
- **Column Chromatography:** The concentrated ethyl acetate fraction is subjected to column chromatography on silica gel. The column is eluted with a gradient of chloroform and methanol, starting with 100% chloroform and gradually increasing the polarity by adding methanol. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions showing the presence of the target compound are pooled and further purified by preparative HPLC on a C18 column using a gradient of acetonitrile and water as the mobile phase.
- **Structure Elucidation:** The purity and identity of the isolated **N-trans-p-Coumaroyloctopamine** are confirmed by spectroscopic methods, including ¹H-NMR, ¹³C-NMR, and Mass Spectrometry.

High-Performance Liquid Chromatography (HPLC) Analysis

The following is a general HPLC method for the quantitative analysis of **N-trans-p-Coumaroyloctopamine** in plant extracts.[3]

- **Instrumentation:** HPLC system equipped with a Diode Array Detector (DAD).

- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of Solvent A (e.g., 0.1% formic acid in water) and Solvent B (e.g., acetonitrile). A typical gradient might be:
 - 0-5 min: 10% B
 - 5-25 min: 10-50% B
 - 25-30 min: 50-10% B
 - 30-35 min: 10% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Detection Wavelength: 310 nm.
- Injection Volume: 10 μ L.
- Standard Preparation: A stock solution of pure **N-trans-p-Coumaroyloctopamine** is prepared in methanol and serially diluted to create a calibration curve.
- Sample Preparation: The plant extract is dissolved in methanol, filtered through a 0.45 μ m syringe filter, and then injected into the HPLC system.

Nuclear Magnetic Resonance (NMR) Spectroscopy

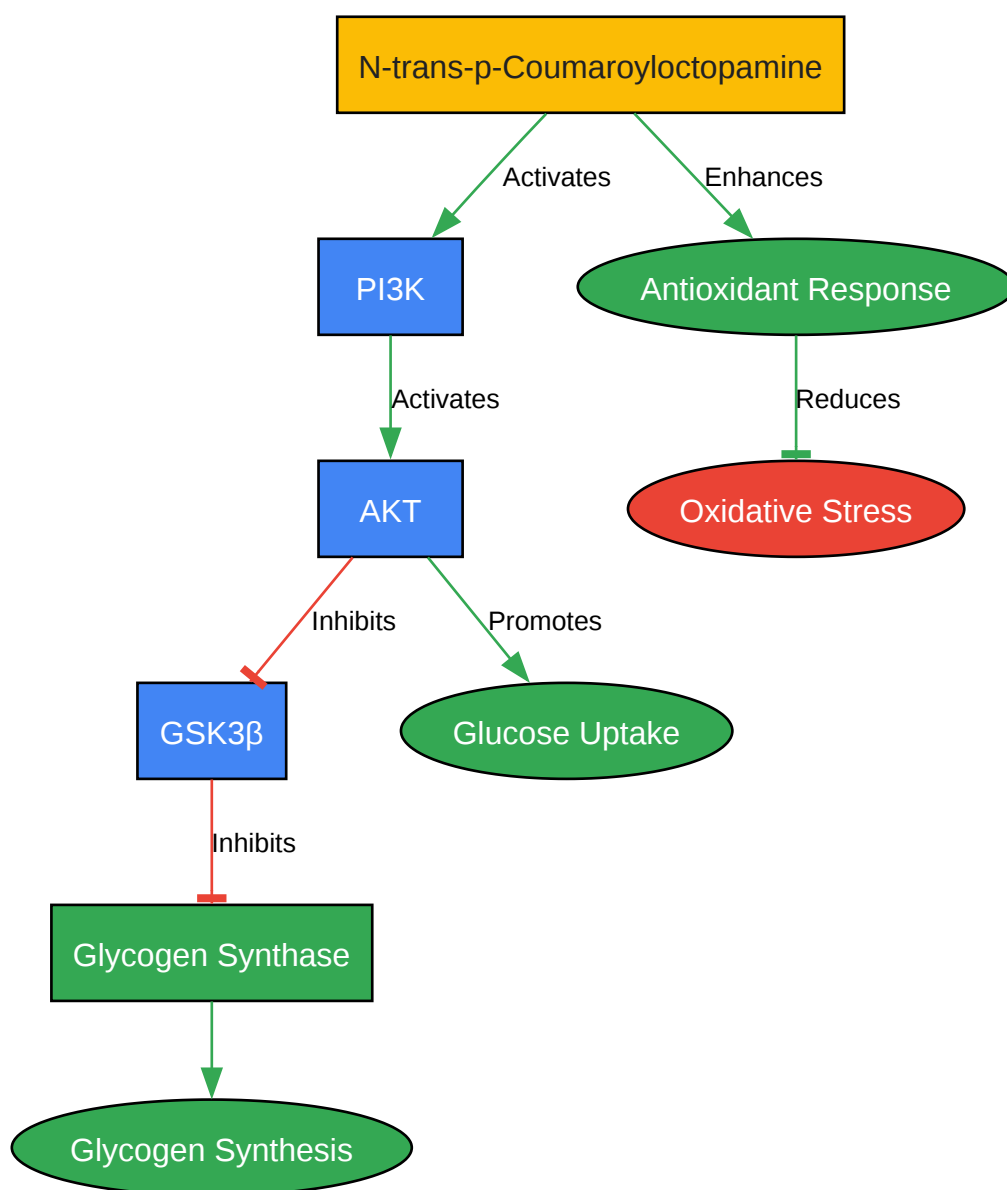
For the structural confirmation of **N-trans-p-Coumaroyloctopamine**, ^1H and ^{13}C NMR spectra are recorded.

- Instrument: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated methanol (CD_3OD) or deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$).
- ^1H -NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons of the two phenyl rings, the trans-vinylic protons of the coumaroyl moiety, and the protons of the octopamine side chain.

- ^{13}C -NMR: The carbon NMR spectrum will display signals for all 17 carbon atoms in the molecule, including the carbonyl carbon of the amide, the olefinic carbons, and the aromatic carbons.

Signaling Pathway

Recent studies have indicated that **N-trans-p-Coumaroyloctopamine** exerts its beneficial effects on glucose metabolism and oxidative stress through the modulation of the PI3K/AKT/GSK3 β signaling pathway.



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